

An In-Depth Technical Guide to Schisanwilsonin H: Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: Schisanwilsonin H

Cat. No.: B3026902

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Introduction

Schisanwilsonin H is a dibenzocyclooctadiene lignan, a class of natural products known for their diverse and potent biological activities. Isolated from the fruits of *Schisandra wilsoniana*, a plant with a history in traditional medicine, **Schisanwilsonin H** has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Schisanwilsonin H**, alongside details of its biological evaluation, with a focus on its anti-hepatitis B virus (HBV) potential. Methodologies for key experiments are detailed to facilitate further research and development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Schisanwilsonin H** are summarized in the table below. These data are crucial for its identification, purification, and formulation in research and development settings.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₃₂ O ₉	[1]
Molecular Weight	536.57 g/mol	[1]
CAS Number	1181216-83-0	[1]
Appearance	Amorphous powder	[1]
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	[1]
Optical Rotation	[α] ²⁰ _D -8.5 (c 0.12, CHCl ₃)	

Spectral Data

The structural elucidation of **Schisanwilsonin H** was accomplished through extensive spectroscopic analysis. The key spectral data are presented below for reference.

Table 1: Spectroscopic Data for **Schisanwilsonin H**

Technique	Data
¹ H NMR	The proton nuclear magnetic resonance spectrum reveals characteristic signals for the dibenzocyclooctadiene lignan skeleton. Key shifts include those for aromatic protons, methoxy groups, and methyl groups.
¹³ C NMR	The carbon-13 nuclear magnetic resonance spectrum confirms the presence of 30 carbon atoms, with signals corresponding to aromatic carbons, methoxy carbons, and the carbons of the cyclooctadiene ring.
Mass Spectrometry	High-resolution mass spectrometry (HRMS) confirms the molecular formula C ₃₀ H ₃₂ O ₉ .

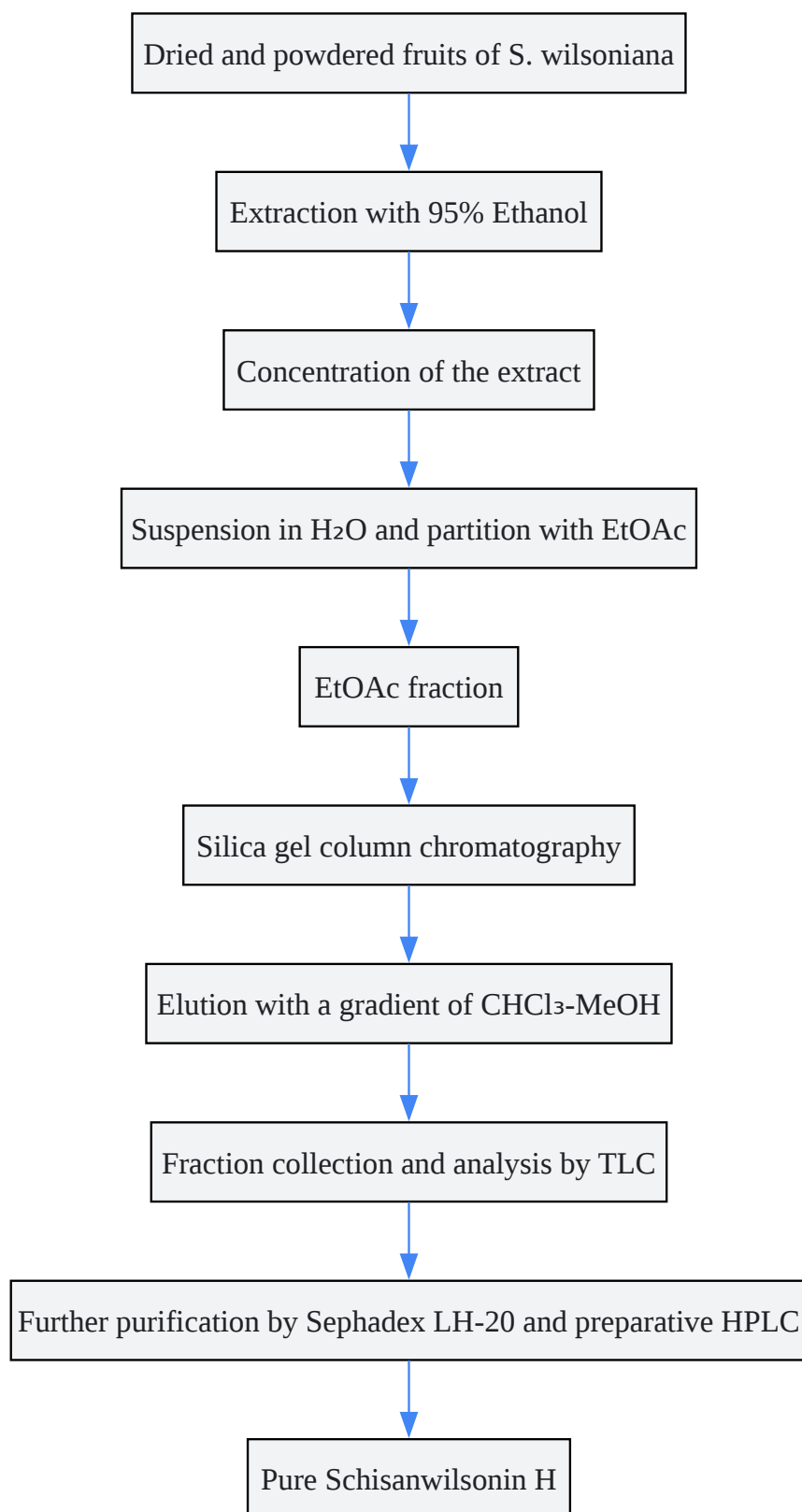
Note: Detailed chemical shift assignments for ^1H and ^{13}C NMR are available in the primary literature and are essential for unambiguous identification.

Experimental Protocols

Isolation and Purification of Schisanwilsonin H

The following protocol outlines the general procedure for the isolation and purification of **Schisanwilsonin H** from the fruits of *Schisandra wilsoniana*.

Workflow: Isolation and Purification of **Schisanwilsonin H**



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Caption: General workflow for the isolation of **Schisanwilsonin H**.

- **Extraction:** The air-dried and powdered fruits of *Schisandra wilsoniana* are extracted exhaustively with 95% ethanol at room temperature.
- **Concentration:** The resulting ethanol extract is concentrated under reduced pressure to yield a crude residue.
- **Partitioning:** The residue is suspended in water and partitioned successively with ethyl acetate (EtOAc).
- **Column Chromatography:** The EtOAc-soluble fraction is subjected to silica gel column chromatography.
- **Gradient Elution:** The column is eluted with a gradient solvent system, typically chloroform-methanol, to separate the components based on polarity.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Final Purification:** Fractions containing **Schisanwilsonin H** are combined and further purified using Sephadex LH-20 column chromatography and/or preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Structure Elucidation

The chemical structure of **Schisanwilsonin H** was determined using a combination of spectroscopic techniques:

- **^1H NMR and ^{13}C NMR:** One- and two-dimensional NMR experiments (COSY, HSQC, HMBC) are performed to establish the connectivity of protons and carbons.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition.
- **UV-Vis Spectroscopy:** The UV spectrum is recorded to identify the chromophoric system characteristic of the dibenzocyclooctadiene lignan scaffold.

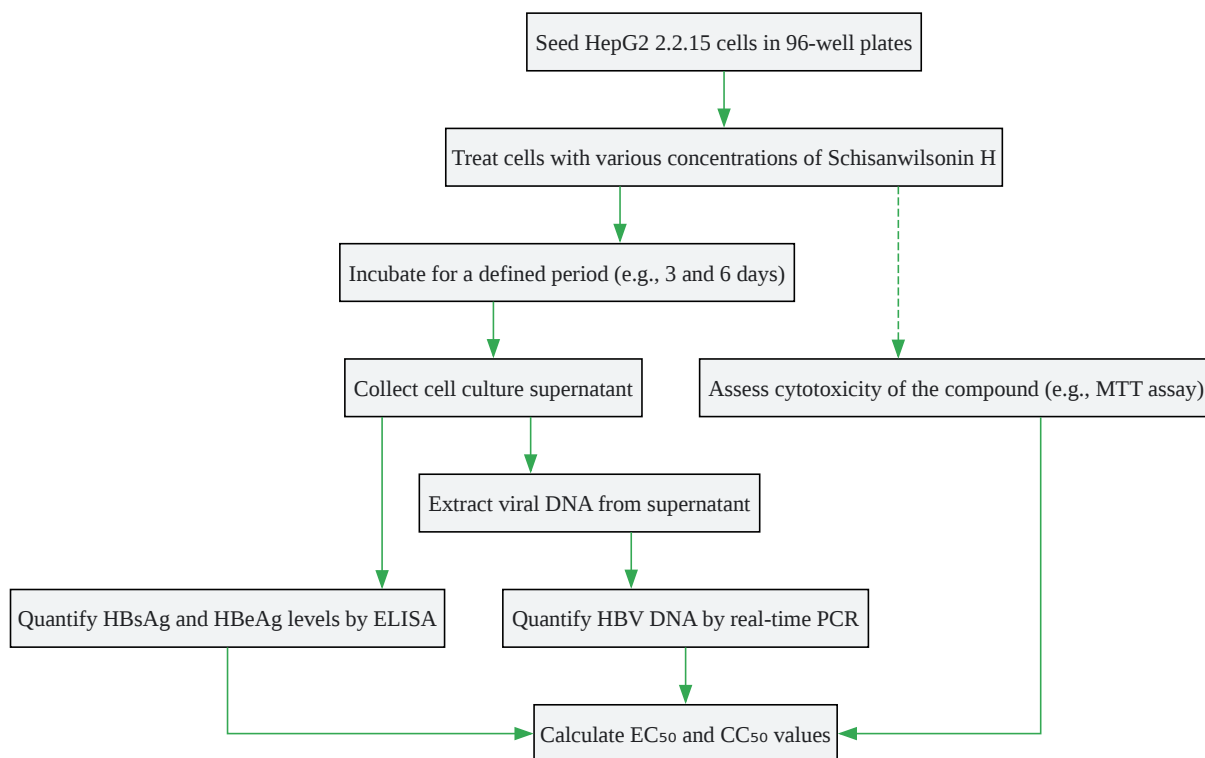
Biological Activity: Anti-Hepatitis B Virus (HBV) Potential

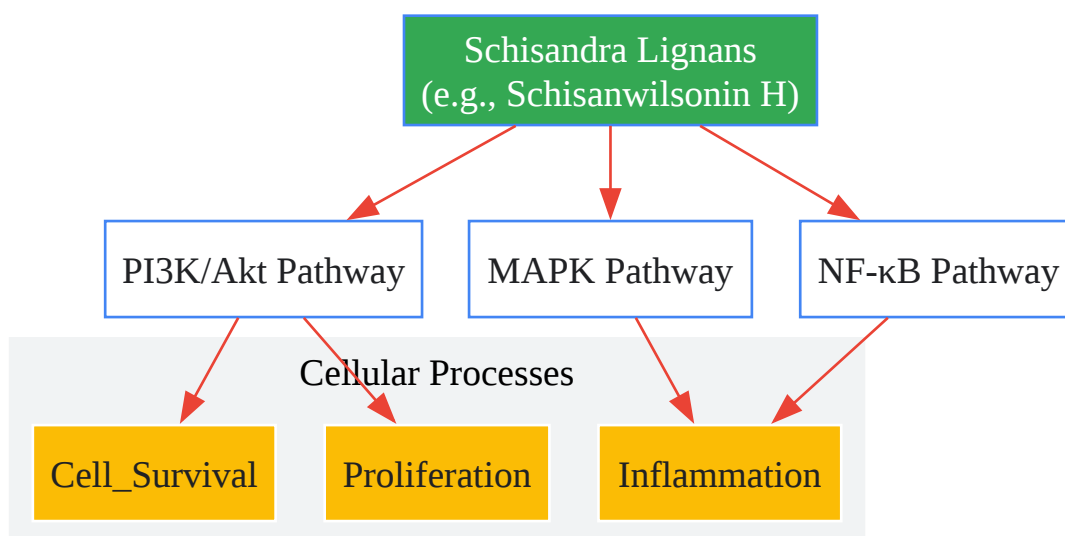
Schisanwilsonin H, along with other lignans isolated from *Schisandra wilsoniana*, has been evaluated for its potential to inhibit the hepatitis B virus.

Anti-HBV Assay Protocol

The following is a generalized protocol for assessing the anti-HBV activity of a compound using the HepG2 2.2.15 cell line, a well-established in vitro model.

Workflow: In Vitro Anti-HBV Activity Assay





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References

- 1. Simvastatin potentiates the anti-hepatitis B virus activity of FDA-approved nucleoside analogue inhibitors in vitro - PMC [pmc.ncbi.nlm.nih.gov]
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